

An In-depth Technical Guide to 1-Naphthyl Acrylate

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Compound of Interest

Compound Name: 1-Naphthyl acrylate

Cat. No.: B1589173

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This technical guide provides a comprehensive overview of the core physicochemical properties of **1-Naphthyl acrylate**, with a focus on its molecular weight and chemical formula. Additionally, this guide outlines a representative experimental protocol for its synthesis and provides a conceptual workflow for its preparation and characterization.

Core Properties of 1-Naphthyl Acrylate

1-Naphthyl acrylate is an aromatic ester that serves as a valuable monomer in the synthesis of polymers with specific optical and electronic properties. Its naphthyl group imparts significant steric hindrance and unique photophysical characteristics to the resulting polymeric materials.

Data Presentation

The fundamental molecular properties of **1-Naphthyl acrylate** are summarized in the table below for quick reference.

Property	Value	Source(s)
Molecular Formula	C13H10O2	[1] [2] [3] [4] [5]
Molecular Weight	198.22 g/mol	[1] [2] [3] [4] [5]
IUPAC Name	naphthalen-1-yl prop-2-enoate	[1] [3] [5]
CAS Number	20069-66-3	[1] [2] [3]

Experimental Protocols

The synthesis of **1-Naphthyl acrylate** is most commonly achieved through the esterification of 1-naphthol. Two primary routes for this transformation are acid-catalyzed esterification with acrylic acid and reaction with acryloyl chloride. Below is a representative, generalized protocol for the synthesis via acid-catalyzed esterification.

Synthesis of **1-Naphthyl Acrylate** via Acid-Catalyzed Esterification

This protocol describes a generalized procedure for the synthesis of **1-Naphthyl acrylate** from 1-naphthol and acrylic acid using an acid catalyst.

Materials:

- 1-Naphthol
- Acrylic acid
- Strong acid catalyst (e.g., p-toluenesulfonic acid or sulfuric acid)
- Anhydrous solvent (e.g., toluene or dioxane)
- Polymerization inhibitor (e.g., hydroquinone)
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate

- Organic solvent for extraction (e.g., ethyl acetate or diethyl ether)

Equipment:

- Round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus, dissolve 1-naphthol (1.0 equivalent) in a suitable anhydrous solvent such as toluene. Add a catalytic amount of a strong acid like p-toluenesulfonic acid (e.g., 0.05 equivalents) and a small quantity of a polymerization inhibitor like hydroquinone.
- **Addition of Acrylic Acid:** To the stirring solution, add acrylic acid (1.2-1.5 equivalents).
- **Reaction:** Heat the reaction mixture to reflux. The water formed during the esterification will be azeotropically removed and collected in the Dean-Stark trap. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete (as indicated by the consumption of the starting material), cool the mixture to room temperature. Dilute the reaction mixture with an organic solvent such as ethyl acetate.
- **Washing:** Transfer the organic layer to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary

evaporator.

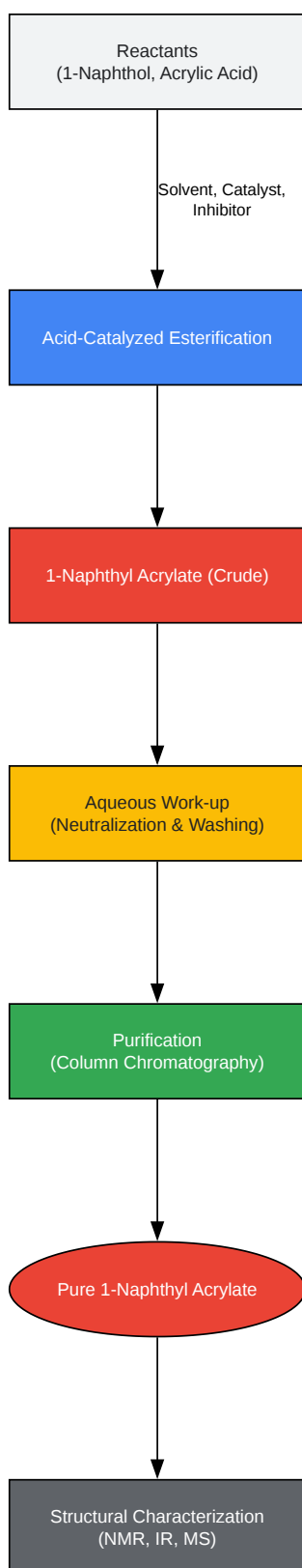
- Purification: The crude product can be purified by column chromatography on silica gel or by distillation under reduced pressure to yield pure **1-Naphthyl acrylate**.

Characterization: The structure and purity of the synthesized **1-Naphthyl acrylate** can be confirmed using spectroscopic methods such as ^1H NMR, ^{13}C NMR, and FT-IR, as well as by mass spectrometry.

Visualized Workflow and Pathways

Synthesis and Characterization Workflow for **1-Naphthyl Acrylate**

The following diagram illustrates a typical workflow for the synthesis and subsequent characterization of **1-Naphthyl acrylate**.



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Caption: A conceptual workflow for the synthesis and characterization of **1-Naphthyl acrylate**.

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